

Preparing Disodium Azelate Stock Solutions for Experimental Use

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Compound of Interest

Compound Name: Disodium azelate

Cat. No.: B166650

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Application Note & Protocol

For researchers, scientists, and drug development professionals, the accurate preparation of stock solutions is a critical first step in ensuring experimental reproducibility and validity.

Disodium azelate, the salt of azelaic acid, is a compound of interest for various dermatological and biomedical applications due to its anti-inflammatory, anti-keratinizing, and antimicrobial properties.[1][2] This document provides a detailed protocol for the preparation of **disodium azelate** stock solutions, solubility data, and an overview of its mechanism of action.

Azelaic acid itself has low solubility in water, which can present challenges in formulation and experimental design.[3][4] The conversion to its disodium salt significantly enhances its aqueous solubility, making it more amenable for use in various experimental systems, including cell culture.[5][6]

Mechanism of Action

Azelaic acid exerts its biological effects through multiple mechanisms. It can inhibit the growth of skin bacteria such as *Propionibacterium acnes* and *Staphylococcus epidermidis* by interfering with microbial protein synthesis.[7][8] Furthermore, it has anti-inflammatory properties, reducing the production of pro-inflammatory cytokines.[7] In the context of skin hyperpigmentation, azelaic acid acts as a tyrosinase inhibitor, an enzyme crucial for melanin production.[7] It also helps to normalize keratinization, the process of skin cell maturation and shedding, which is often dysregulated in conditions like acne.[7]

Solubility Data

The solubility of azelaic acid and its sodium salts is a key consideration for stock solution preparation. The following table summarizes the solubility of azelaic acid in various common laboratory solvents. The conversion to the disodium salt dramatically increases aqueous solubility.

Compound/Solvent	Solubility	Temperature (°C)
Azelaic Acid in Water	1.0 g/L	1
Azelaic Acid in Water	2.1 - 2.4 g/L	20
Azelaic Acid in Water	8.2 g/L	50
Azelaic Acid in Hot Water	Soluble	Not Specified
Azelaic Acid in Ethanol, DMSO, Dimethyl Formamide	~10 mg/mL	Not Specified
Azelaic Acid in PBS (pH 7.2)	~0.1 mg/mL	Not Specified
Disodium Azelate in Water	~180 g/L	Not Specified

This data is compiled from multiple sources.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[9\]](#)[\[10\]](#)

Experimental Protocol: Preparation of a 1 M Disodium Azelate Aqueous Stock Solution

This protocol describes the in-situ preparation of a 1 M **disodium azelate** stock solution from azelaic acid and sodium hydroxide. This method is recommended as it allows for precise concentration control and circumvents the potential challenges of sourcing high-purity **disodium azelate**.

Materials:

- Azelaic acid (MW: 188.22 g/mol)
- Sodium hydroxide (NaOH)

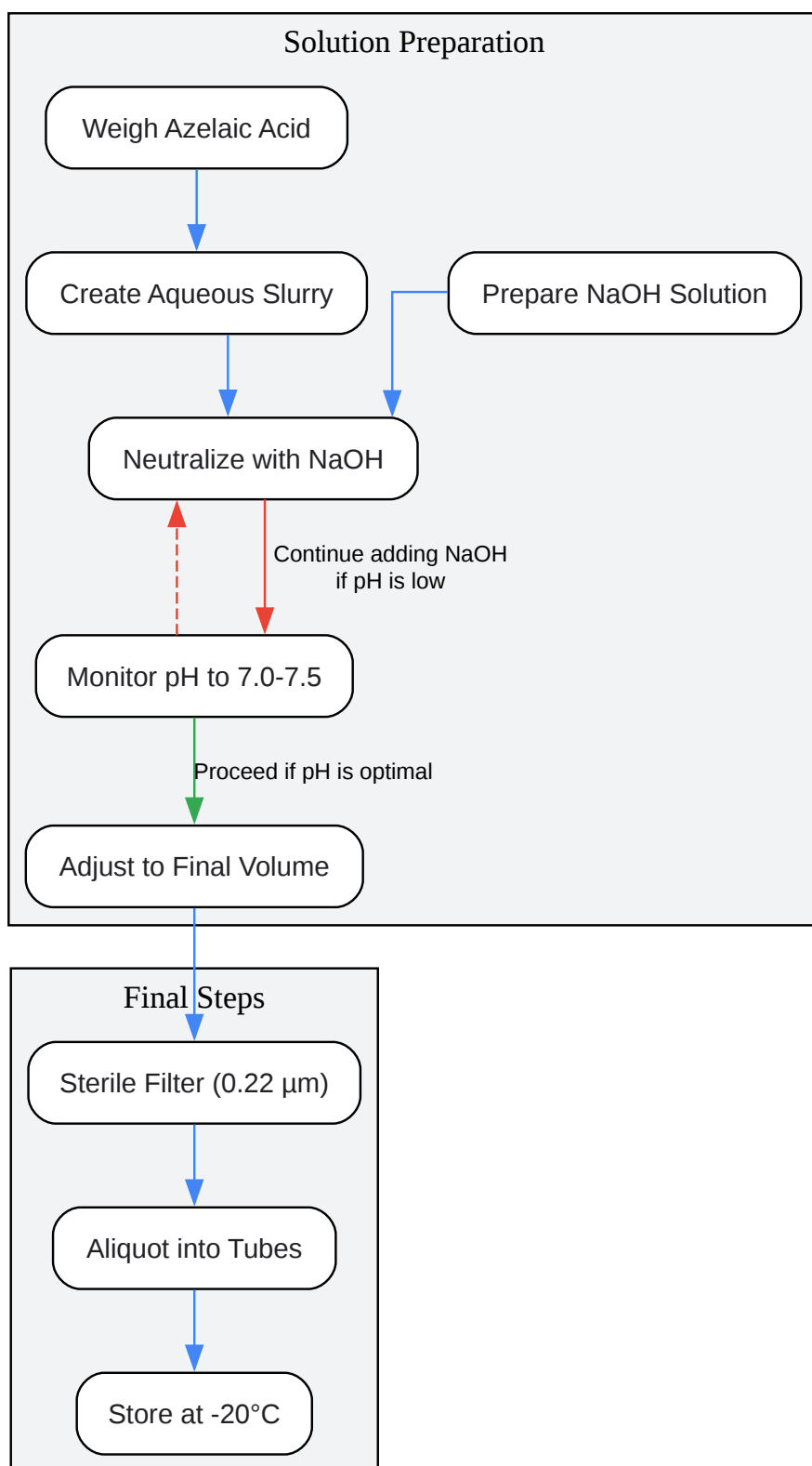
- Deionized water
- Magnetic stirrer and stir bar
- pH meter
- Sterile filter (0.22 μm)
- Sterile storage tubes

Procedure:

- **Weighing Azelaic Acid:** Accurately weigh out 18.82 g of azelaic acid for a final volume of 100 mL of a 1 M solution.
- **Initial Slurry:** Add the weighed azelaic acid to a beaker containing approximately 70 mL of deionized water. This will form a slurry as azelaic acid is poorly soluble in water at neutral pH.
- **Preparation of NaOH Solution:** Prepare a concentrated stock solution of NaOH (e.g., 10 M) to minimize the final volume adjustment.
- **Neutralization:** While stirring the azelaic acid slurry, slowly add the NaOH solution dropwise. The azelaic acid will begin to dissolve as it is converted to its sodium salt.^[6]
- **pH Monitoring:** Continuously monitor the pH of the solution using a calibrated pH meter. The target pH for the complete formation of **disodium azelate** is typically in the range of 7.0-7.5.^[11]
- **Final Volume Adjustment:** Once the azelaic acid is fully dissolved and the target pH is reached, transfer the solution to a 100 mL volumetric flask. Rinse the beaker with a small amount of deionized water and add it to the flask to ensure all the **disodium azelate** is transferred. Bring the solution to the final volume of 100 mL with deionized water.
- **Sterilization:** For cell culture experiments, sterilize the stock solution by passing it through a 0.22 μm sterile filter.

- Aliquoting and Storage: Aliquot the sterile stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term use. Aqueous solutions of azelaic acid are not recommended for storage for more than one day, however, the salt form is more stable.[9]

Experimental Workflow



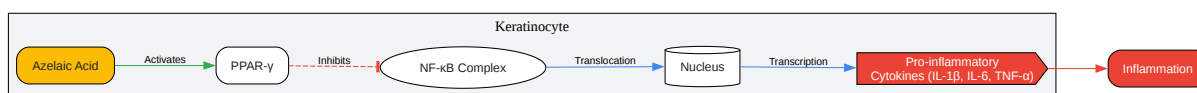
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Caption: Workflow for preparing **disodium azelate** stock solution.

Signaling Pathway of Azelaic Acid in Skin

Azelaic acid's anti-inflammatory effects are partly mediated through its interaction with key signaling pathways in keratinocytes. One of the proposed mechanisms involves the activation of Peroxisome Proliferator-Activated Receptor Gamma (PPAR- γ). This activation can interfere with the NF- κ B signaling pathway, a central regulator of inflammation. By inhibiting the translocation of NF- κ B to the nucleus, azelaic acid can reduce the expression of pro-inflammatory cytokines like IL-1 β , IL-6, and TNF- α .^{[12][13]}

Simplified Signaling Pathway



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Caption: Azelaic acid's anti-inflammatory signaling pathway.

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